

Essential Safety and Disposal Procedures for ACP-5862-d4

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Compound of Interest		
Compound Name:	ACP-5862-d4	
Cat. No.:	B12418138	Get Quote

The proper handling and disposal of laboratory chemicals are paramount for ensuring personnel safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **ACP-5862-d4**, a deuterated metabolite of Acalabrutinib used as a pharmaceutical reference standard.[1][2] The information herein is synthesized from its Material Safety Data Sheet (MSDS) and general laboratory waste management protocols.

Disclaimer: This guide is intended for informational purposes and should be used as a supplement to, not a replacement for, the official Material Safety Data Sheet (MSDS) provided by the manufacturer, institutional guidelines, and local, state, and federal regulations. Always consult with your institution's Environmental Health and Safety (EHS) office for specific disposal requirements.

Compound Data Summary

It is essential to be familiar with the properties of a chemical before handling and disposal. Below is a summary of the available information for **ACP-5862-d4**.



Property	Value	Source
Product Name	Acalabrutinib Metabolite M27 (ACP-5862)-D4	[1][2][3]
Chemical Name	4-(8-Amino-3-(4-(but-2-ynamido)butanoyl)imidazo[1,5-a]pyrazin-1-yl)-N-(pyridin-2-yl-d4)benzamide	
Molecular Formula	C26H19D4N7O3	_
Molecular Weight	485.5 g/mol	
Intended Use	For R&D use only as a Pharmaceutical Reference Standard.	
Bioactivity	Not bioactive, non-radioactive.	_
CAS Number	Not Available	

Disposal Protocol: A Step-by-Step Guide

The following protocol outlines the recommended steps for the safe disposal of **ACP-5862-d4**. This procedure is based on general best practices for chemical laboratory waste.

Waste Identification and Segregation

- Initial Assessment: Treat all waste chemicals, including ACP-5862-d4 and any materials contaminated with it, as hazardous unless confirmed otherwise by your institution's EHS office.
- Segregation: Do not mix ACP-5862-d4 waste with other chemical waste streams unless
 explicitly permitted by your EHS protocol. Incompatible chemicals, when mixed, can react
 violently or release hazardous gases.
 - Collect halogenated and non-halogenated organic solvents in separate containers.
 - Keep organic wastes separate from inorganic wastes.



 Solutions containing ACP-5862-d4 should be segregated from solid waste contaminated with the compound (e.g., gloves, weigh boats, paper towels).

Containerization and Labeling

- Container Selection: Use a designated, leak-proof container that is chemically compatible
 with ACP-5862-d4 and any solvents used. The container must have a secure, tightly closing
 lid. The container must be kept closed at all times except when adding waste.
- Labeling: Proper labeling is critical for safe disposal. Affix a "Hazardous Waste" tag to the container as soon as the first drop of waste is added. The label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "Acalabrutinib Metabolite M27 (ACP-5862)-D4". Avoid using formulas or abbreviations.
 - A list of all constituents in the container, including solvents, with their estimated percentages.
 - The associated hazards (e.g., Toxic).
 - The date the container was first used and the date it became full.

Storage and Accumulation

- Satellite Accumulation Area (SAA): Store the waste container in a designated SAA, which should be at or near the point of generation. This could be a designated area within a chemical fume hood or a secondary containment bin on a workbench.
- Secondary Containment: All liquid waste containers must be stored in secondary containment trays to prevent spills from spreading.
- Incompatible Waste Storage: Ensure that containers of incompatible wastes are separated within the SAA. For example, store acids and bases separately.

Disposal Request and Pickup

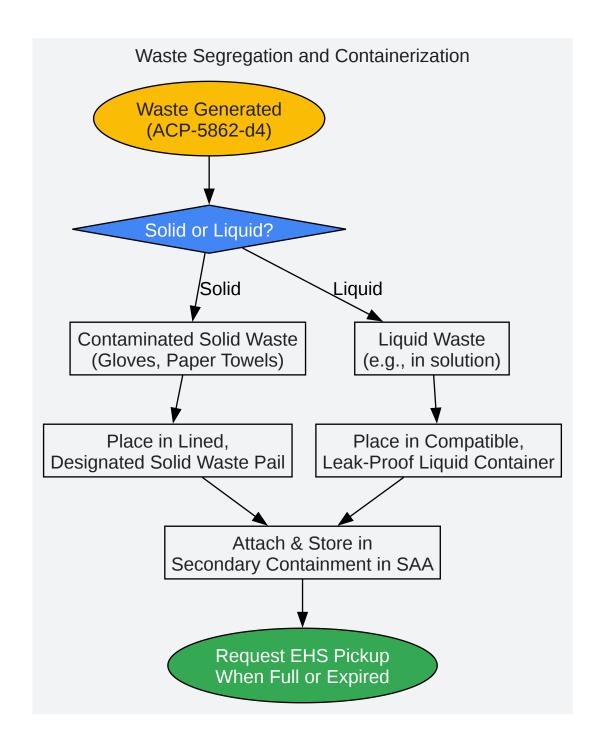


- Requesting Pickup: Once the waste container is full, or if it has been in the SAA for an
 extended period (typically up to one year for partially filled containers), submit a waste
 collection request to your institution's EHS or hazardous waste management program.
- · Prohibited Disposal Methods:
 - Do NOT dispose of ACP-5862-d4 down the sink.
 - Do NOT dispose of the chemical in the regular trash.
 - Do NOT use evaporation in a fume hood as a method of disposal.

Visualizing the Disposal Workflow

To ensure clarity, the following diagram illustrates the decision-making process for chemical waste disposal in a typical laboratory setting.





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References

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